

An In-depth Technical Guide to the Solubility of 10-Aminodecanoic Acid

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Compound of Interest		
Compound Name:	10-Aminodecanoic acid	
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Disclaimer: Publicly available, peer-reviewed quantitative solubility data for **10-aminodecanoic acid** is limited. This guide provides a comprehensive overview of its expected solubility characteristics based on its chemical structure and presents specific quantitative data for its close structural analogue, **11-**aminoundecanoic acid, for illustrative purposes. The experimental protocols described are standard methods applicable for determining the solubility of such compounds.

Introduction to 10-Aminodecanoic Acid

10-Aminodecanoic acid is a bifunctional molecule containing a terminal primary amine group and a terminal carboxylic acid group, separated by a nine-carbon aliphatic chain.[1] This structure classifies it as an ω -amino fatty acid.[2] Its amphoteric nature, possessing both acidic and basic functional groups, alongside a significant hydrophobic carbon backbone, dictates its solubility behavior. The homopolymer of **10-aminodecanoic acid** is known to be generally soluble in organic solvents.[3][4] For the monomer, it is expected to exhibit low solubility in nonpolar solvents and limited, pH-dependent solubility in aqueous media.

Illustrative Solubility Data: 11-Aminoundecanoic Acid

Due to the scarcity of specific data for **10-aminodecanoic acid**, the following table summarizes the quantitative solubility of its close homolog, 11-aminoundecanoic acid (H₂N(CH₂)₁₀COOH). This data provides a reasonable estimation of the solubility behavior expected for **10-**



aminodecanoic acid. Like **10-aminodecanoic acid**, it is a white, crystalline solid. It has limited solubility in water but is more soluble in polar organic solvents such as ethanol and dimethylformamide.[5]

Solvent	Temperature (°C)	рН	Solubility
Water	25	≥ 4	≤ 3.2 g/L
Water	25	6 - 8	~0.8 g/L
Water	25	< 4	> 20 g/L
Water	20	Not Specified	2 g/L

Data sourced from the OECD SIDS report for 11-Aminoundecanoic Acid.

The pH-dependent solubility in water is a key characteristic. At its isoelectric point, the zwitterionic form dominates, leading to minimal solubility. In acidic conditions (pH < 4), the amine group is protonated (-NH $_3$ +), increasing polarity and solubility. In basic conditions (pH > 11), the carboxylic acid group is deprotonated (-COO $_{-}$), also enhancing aqueous solubility.

Experimental Protocols: Equilibrium Solubility Determination

The following is a detailed methodology for determining the thermodynamic equilibrium solubility of a compound like **10-aminodecanoic acid**, commonly known as the Shake-Flask Method.[3] This method is considered a reliable standard for measuring thermodynamic solubility.[3]

Objective: To determine the maximum concentration of a solute that can dissolve in a specific solvent at a given temperature under equilibrium conditions.

Materials:

- 10-Aminodecanoic acid (or analyte of interest)
- Selected solvents (e.g., water, phosphate-buffered saline pH 7.4, ethanol, DMSO)



- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrumentation for quantification (e.g., HPLC-UV, LC-MS)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of 10-aminodecanoic acid to a vial. The amount should be sufficient to ensure that a solid phase remains after equilibrium is reached.
 - Add a known volume of the desired solvent to the vial.
 - Securely cap the vials to prevent solvent evaporation.
- · Equilibration:
 - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25°C or 37°C).
 - Agitate the samples for a predetermined period (typically 24 to 72 hours) to ensure that equilibrium is reached.[3] The time required should be established by sampling at various intervals (e.g., 24, 48, 72 hours) until the concentration of the solute in the solution remains constant.[6]
- Phase Separation:
 - After equilibration, remove the vials from the shaker and allow them to stand to let the undissolved solid settle.
 - Carefully separate the solid phase from the supernatant. This can be achieved by either:



- Centrifugation: Centrifuge the samples at a high speed to pellet the excess solid.
- Filtration: Withdraw the supernatant using a syringe and pass it through a chemically inert filter (e.g., PTFE or PVDF) to remove any undissolved particles. Adsorption of the analyte to the filter should be checked and accounted for.

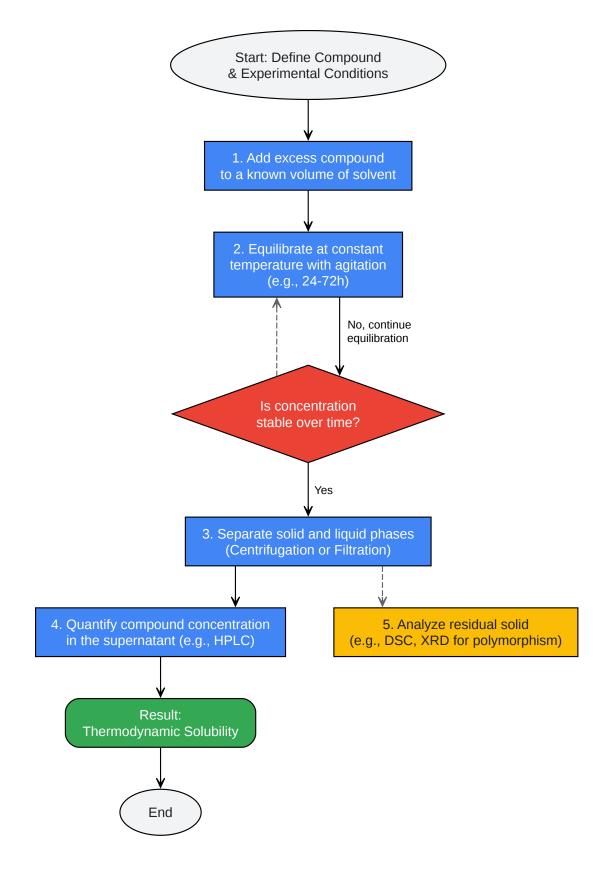
Quantification:

- Take a precise aliquot of the clear supernatant.
- Dilute the aliquot with an appropriate solvent to a concentration that falls within the linear range of the analytical method.
- Analyze the diluted sample using a validated analytical method, such as HPLC-UV or LC-MS, to determine the concentration of 10-aminodecanoic acid.
- A calibration curve prepared with known concentrations of the compound in the same solvent system is required for accurate quantification.[3]

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for determining the solubility of a compound like **10-aminodecanoic acid**.





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Caption: Workflow for Equilibrium Solubility Determination.



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